

# Application Note: 4-Iodo-2-methylbenzoyl Chloride in High-Value Scaffold Synthesis

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## Compound of Interest

Compound Name: 4-Iodo-2-methylbenzoyl chloride

Cat. No.: B13703525

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## Executive Summary

**4-Iodo-2-methylbenzoyl chloride** (CAS 1261777-06-3) is a bifunctional electrophile critical to modern medicinal chemistry. It serves as a "linchpin" scaffold, enabling the rapid construction of polysubstituted aromatic systems found in kinase inhibitors, GPCR ligands, and antiviral agents (e.g., RSV inhibitors).

Its strategic value lies in its orthogonal reactivity:

- **Acid Chloride (C-1):** Highly reactive towards nucleophiles (amines, alcohols) for immediate scaffold assembly.
- **Aryl Iodide (C-4):** A dormant "handle" ready for late-stage diversification via palladium-catalyzed cross-coupling (Suzuki, Sonogashira, Buchwald-Hartwig).
- **Ortho-Methyl (C-2):** Provides steric bulk that restricts bond rotation (atropisomerism control) and blocks metabolic hot-spots, enhancing drug-like properties.

## Chemical Profile & Handling

| Property          | Specification                                                                           |
|-------------------|-----------------------------------------------------------------------------------------|
| CAS Number        | 1261777-06-3                                                                            |
| Molecular Formula | C <sub>8</sub> H <sub>6</sub> ClIO                                                      |
| Molecular Weight  | 280.49 g/mol                                                                            |
| Physical State    | Yellow to brown solid or semi-solid (low melting point)                                 |
| Storage           | 2–8°C, under inert atmosphere (Argon/Nitrogen). Moisture sensitive. <a href="#">[1]</a> |
| Precursor         | 4-Iodo-2-methylbenzoic acid (CAS 133232-58-3)                                           |

Safety Warning: This compound is a corrosive lachrymator. It hydrolyzes rapidly in moist air to release HCl. All manipulations must occur in a fume hood using anhydrous solvents.

## Synthesis of the Building Block

Note: While commercially available, fresh preparation is recommended for sensitive applications to avoid hydrolysis impurities.

### Protocol A: Activation of 4-Iodo-2-methylbenzoic Acid

Objective: quantitative conversion of the acid to the acid chloride.

Reagents:

- 4-Iodo-2-methylbenzoic acid (1.0 equiv)
- Oxalyl chloride (1.5 equiv)
- DMF (catalytic, 2-3 drops)
- Dichloromethane (DCM), anhydrous

Step-by-Step Procedure:

- Setup: Flame-dry a 2-neck round-bottom flask (RBF) equipped with a magnetic stir bar and a nitrogen inlet.
- Dissolution: Charge the flask with 4-iodo-2-methylbenzoic acid (e.g., 5.0 g, 19.1 mmol) and anhydrous DCM (50 mL). The suspension may not be fully soluble initially.
- Catalysis: Add catalytic DMF (2 drops). Mechanism: DMF forms the Vilsmeier-Haack reagent intermediate, significantly accelerating the reaction.
- Addition: Cool to 0°C. Add oxalyl chloride (2.4 mL, 28.6 mmol) dropwise via syringe over 10 minutes. Gas evolution (CO, CO<sub>2</sub>, HCl) will be vigorous.
- Reaction: Remove the ice bath and stir at room temperature (RT) for 2–3 hours. The solution should become clear and homogeneous.
- Work-up: Concentrate the mixture on a rotary evaporator strictly under anhydrous conditions. Co-evaporate with dry toluene (2x) to remove excess oxalyl chloride.
- Result: The residue is **4-iodo-2-methylbenzoyl chloride**, used immediately in the next step without purification.

## Application Module I: Scaffold Assembly (Amidation)

Context: This step establishes the core pharmacophore. The 2-methyl group exerts steric pressure, often requiring forcing conditions if the nucleophile is bulky.

### Protocol B: Coupling with Sterically Hindered Amines

Target: Synthesis of N-substituted-4-iodo-2-methylbenzamide.

Reagents:

- Crude **4-iodo-2-methylbenzoyl chloride** (from Protocol A)
- Amine nucleophile (e.g., 4-amino-substituted heterocycle) (1.1 equiv)
- Diisopropylethylamine (DIPEA) or Triethylamine (TEA) (2.5 equiv)

- THF or DCM (anhydrous)

#### Step-by-Step Procedure:

- Preparation: Dissolve the amine (1.1 equiv) and DIPEA (2.5 equiv) in anhydrous THF (10 mL/g of acid chloride) in a dry flask under nitrogen. Cool to 0°C.
- Addition: Dissolve the crude acid chloride in minimal THF. Add this solution dropwise to the amine mixture.
  - Expert Insight: Adding the acid chloride to the amine (inverse addition) prevents the formation of symmetric anhydride byproducts.
- Monitoring: Stir at RT. Monitor by TLC or LCMS.
  - Self-Validation: Look for the disappearance of the amine peak and the emergence of the amide mass (M+H). The acid chloride hydrolyzes to the acid on LCMS (M-Cl+OH), so monitor the amine consumption.
- Quench: Quench with saturated NaHCO<sub>3</sub> solution.
- Isolation: Extract with EtOAc, wash with brine, dry over Na<sub>2</sub>SO<sub>4</sub>, and concentrate. Purify via flash chromatography (Hexanes/EtOAc).

## Application Module II: Downstream Diversification

Context: The iodine atom at C-4 is highly reactive toward oxidative addition with Pd(0), allowing for "late-stage functionalization" after the amide bond is formed.

### Protocol C: Suzuki-Miyaura Cross-Coupling

Target: Biaryl synthesis (e.g., 4-(heteroaryl)-2-methylbenzamide).

#### Reagents:

- 4-Iodo-2-methylbenzamide scaffold (1.0 equiv)
- Boronic acid/ester (1.2–1.5 equiv)

- Catalyst: Pd(dppf)Cl<sub>2</sub>·DCM or Pd(PPh<sub>3</sub>)<sub>4</sub> (5 mol%)
- Base: K<sub>2</sub>CO<sub>3</sub> (2 M aq. solution, 3.0 equiv)
- Solvent: 1,4-Dioxane (degassed)

#### Step-by-Step Procedure:

- Degassing: In a microwave vial or pressure tube, combine the aryl iodide scaffold, boronic acid, and palladium catalyst.
- Solvent Addition: Add 1,4-dioxane and the aqueous base. Sparge with nitrogen gas for 5 minutes. Oxygen is the enemy of Pd(0) catalytic cycles.
- Reaction: Seal and heat to 80–100°C (or 110°C in microwave for 30 min).
  - Mechanistic Note: The 4-iodo position is electronically activated by the electron-withdrawing amide group, facilitating rapid oxidative addition.
- Work-up: Filter through a Celite pad to remove Pd black. Dilute with water and extract with EtOAc.
- Purification: Silica gel chromatography.

## Strategic Utility & Logic

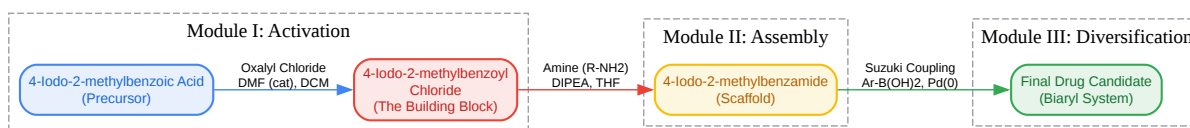
### The "Ortho-Methyl" Effect

The 2-methyl substituent is not merely a carbon spacer; it is a conformational lock.

- Atropisomerism: In biaryl systems, the 2-methyl group creates a high energy barrier to rotation. This can be exploited to lock a drug molecule into its bioactive conformation, increasing potency.
- Metabolic Stability: The methyl group sterically shields the amide bond from amidases and blocks the ortho-position from metabolic oxidation (CYP450).

## Visualizing the Workflow

The following diagram illustrates the divergent synthesis pathway enabled by this building block.



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Caption: Sequential activation and functionalization workflow. The chloride activates the carboxyl group (Module I), enabling scaffold assembly (Module II), while the iodine remains intact for late-stage diversification (Module III).

## Troubleshooting & Expert Tips

| Issue                         | Probable Cause                            | Solution                                                                                                                                                          |
|-------------------------------|-------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Low Yield in Amidation        | Hydrolysis of acid chloride               | Ensure DCM/THF is anhydrous. Use fresh oxalyl chloride. Add the acid chloride to the amine. <sup>[2]</sup>                                                        |
| Symmetric Anhydride Formation | Inverse addition (Amine to Acid Chloride) | Always add Acid Chloride to excess Amine/Base to keep nucleophile concentration high.                                                                             |
| Stalled Suzuki Coupling       | Catalyst poisoning or Steric clash        | Switch to highly active catalysts like Pd(dtbpf)Cl <sub>2</sub> or XPhos Pd G3. Degass solvents thoroughly.                                                       |
| Des-iodo byproduct            | Proto-dehalogenation                      | Reduce reaction temperature. Ensure base is not too strong (switch from K <sub>3</sub> PO <sub>4</sub> to K <sub>2</sub> CO <sub>3</sub> or NaHCO <sub>3</sub> ). |

## References

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  - Source: Method adapted from standard acid chloride synthesis protocols for benzoic acid deriv
  - Reference:Org.[3][4][5] Synth.2004, 81, 262. (General protocol for acid chlorides using oxalyl chloride).
  - Context: Confirmed precursor CAS 133232-58-3 and product CAS 1261777-06-3 in commercial c
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  - Title: Suzuki-Miyaura Cross-Coupling: The reaction of aryl chlorides and bromides with arylboronic acids.
  - Source:Chem. Rev.[3]1995, 95, 2457–2483.[3]
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  - Source:J. Org.[5] Chem.2010, 75, 13, 4387–4391.
  - Context: Explains the role of the 2-methyl group in locking conform

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